

Comprehensive Technical Guide: Physicochemical Profiling and Synthesis of 2-Bromo-2-nitroadamantane

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Compound of Interest

Compound Name: 2-bromo-2-nitroadamantane

CAS No.: 40854-02-2

Cat. No.: B2630894

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Executive Summary

As a Senior Application Scientist, I frequently encounter the need for rigid, lipophilic scaffolds in drug discovery and advanced materials. Adamantane derivatives are paramount in this regard due to their unique spatial geometry and metabolic stability. This whitepaper provides an in-depth technical evaluation of **2-bromo-2-nitroadamantane**, a highly versatile geminal bromonitroalkane. Recognized by the IUPAC name 2-bromo-2-nitrotricyclo[3.3.1.1^{^{3,7}}}]decane and the CAS Registry Number 40854-02-2[1], this compound serves as a critical synthetic intermediate. It is prominently featured in the synthesis of spirocyclic aminoadamantane derivatives for antiviral applications[2] and acts as a potent radical precursor in visible-light photoredox catalysis[3].

Physicochemical Profiling

To ensure rigorous analytical tracking during synthesis, the following physicochemical parameters and spectroscopic markers are established. The NMR data serves as a self-validating system to confirm the purity of the synthesized batch[1][3]:

Parameter	Value / Description
IUPAC Name	2-bromo-2-nitrotricyclo[3.3.1.1 ^{^{3,7}}}]decane
CAS Number	40854-02-2
Molecular Formula	C ₁₀ H ₁₄ BrNO ₂
Molecular Weight	260.13 g/mol
Appearance	Colorless oil to crystalline solid
¹ H NMR (600 MHz, CDCl ₃)	δ 2.90 (s, 2H), 2.37 (d, J = 13.7 Hz, 2H), 1.98 (d, J = 14.6 Hz, 2H), 1.95 – 1.75 (m, 8H) ppm
¹³ C NMR (151 MHz, CDCl ₃)	δ 99.3, 43.0, 27.9, 23.0 ppm

Synthetic Methodology & Mechanistic Insights

The synthesis of **2-bromo-2-nitroadamantane** from 2-adamantanone is a masterclass in exploiting electronic effects for regioselective functionalization.

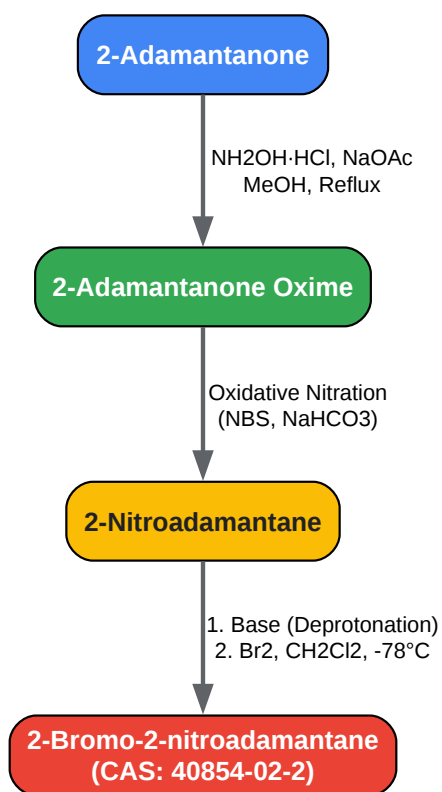
Causality and the E-E-A-T Pillar: Why do we utilize a nitronate intermediate for bromination? The nitro group is exceptionally electron-withdrawing, which significantly lowers the pK_a of the α-proton in 2-nitroadamantane. By introducing a base, we deprotonate the α-carbon, generating a resonance-stabilized nitronate anion. This intermediate is highly nucleophilic at the carbon center. Subsequent introduction of molecular bromine (Br₂) or N-bromosuccinimide (NBS) at cryogenic temperatures (-78 °C) allows for a controlled electrophilic attack. The low temperature is a critical experimental choice: it mitigates the highly exothermic nature of the reaction, yielding the gem-bromonitroalkane while preventing oxidative cleavage or polybromination[4].

Step-by-Step Experimental Protocol:

- **Oxime Formation:** In a round-bottom flask, dissolve 2-adamantanone (50 mmol) in methanol (100 mL) under an N₂ atmosphere. Add sodium acetate (62.5 mmol) and hydroxylamine hydrochloride (62.5 mmol). Heat the solution to 75 °C to reflux and stir overnight. After cooling, evaporate the methanol, wash with H₂O, and extract to isolate 2-adamantanone oxime[4].

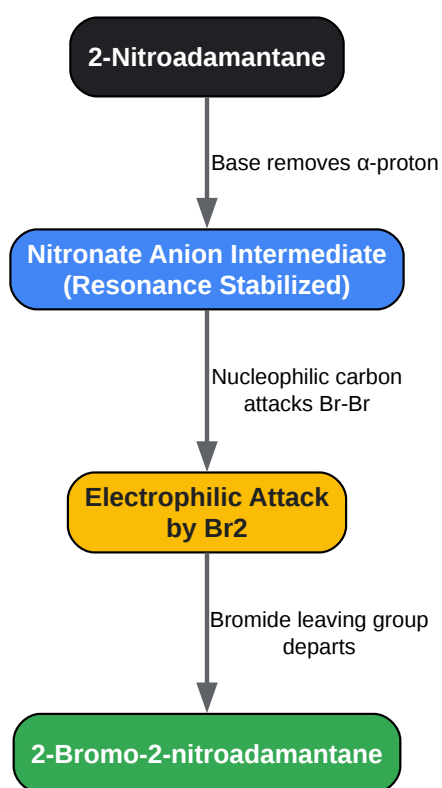
- Nitration/Oxidation: Convert the oxime to 2-nitroadamantane. This is achieved using an oxidative nitration protocol (e.g., utilizing NBS and NaHCO₃ in an aqueous dioxane mixture at 10 °C) to yield 2-nitroadamantane[5].
- α-Bromination: Dissolve the 2-nitroadamantane in anhydrous dichloromethane (CH₂Cl₂). Add a suitable base to generate the nitronate anion. In a single pot, add Bromine (1.52 mL, 30 mmol) in CH₂Cl₂ precooled to -78 °C. Remove the cooling bath and stir vigorously for 5 minutes[6].
- Purification: Separate the organic phase and concentrate it under reduced pressure. Purify the crude product via silica gel flash chromatography using petroleum ether to yield **2-bromo-2-nitroadamantane**[4]. Validate the product using the ¹H NMR markers provided in Section 2.

Visualizations



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Figure 1: Chemical synthesis pathway from 2-adamantanone to **2-bromo-2-nitroadamantane**.



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Figure 2: Mechanistic workflow of the α -bromination of 2-nitroadamantane.

Applications in Drug Development and Catalysis

The structural rigidity of the adamantane core makes it highly desirable in pharmacology. **2-Bromo-2-nitroadamantane** is a crucial building block in the development of amantadine-analogous spirocyclic compounds. These derivatives are synthesized to combat amantadine-insensitive influenza A infections by blocking the mutated tetrameric M2 proton channel[2]. Furthermore, in modern synthetic methodology, this compound acts as an excellent radical precursor. Under visible light photoredox catalysis, it couples with silyl enol ethers to synthesize complex β -nitro ketones, showcasing its utility beyond traditional medicinal chemistry[6].

References

- Title: Synthesis of β -Nitro Ketone from Geminal Bromonitroalkane and Silyl Enol Ether by Visible Light Photoredox Catalysis (Supporting Information) Source: Royal Society of Chemistry (RSC) URL:[[Link](#)]
- Title: Antiviral Compounds (WO 2014/121170 PCT/US2014/014359)
- Title: Preparation of gem-bromonitroalkanes (Supporting Information) Source: Royal Society of Chemistry (RSC) URL:[[Link](#)]

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Sources

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